

Essential Safety and Logistical Information for Handling Disperse Orange 30

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Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B008357

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemicals are paramount. This document provides essential, immediate safety and logistical information for **Disperse Orange 30**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Chemical Identification:

Identifier	Value
Chemical Name	3-[[2-(acetyloxy)ethyl][4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]amino]-propanenitrile
CAS Number	12223-23-3[1]
Molecular Formula	C19H17Cl2N5O4[1]

Personal Protective Equipment (PPE)

When handling **Disperse Orange 30**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended based on safety data sheets.

Recommended Personal Protective Equipment:

Protection Type	Specific Equipment	Rationale
Eye/Face Protection	Safety glasses or goggles	Protects against eye irritation and serious eye damage.[2][3]
Skin Protection	Protective gloves (e.g., nitrile rubber) and lab coat	Prevents skin contact, which can cause irritation and allergic skin reactions.[2][4]
Respiratory Protection	Dust respirator or particulate filter device (EN 143)	Avoids inhalation of dust, which may cause respiratory irritation.[2][4]

Health Hazard Information

Disperse Orange 30 is considered a hazardous substance.[4] Key health hazards include:

- Skin corrosion/irritation: Causes skin irritation.[2]
- Serious eye damage/eye irritation: Causes serious eye irritation.[2][3]
- Skin sensitization: May cause an allergic skin reaction.[2]
- Specific target organ toxicity (single exposure): May cause respiratory irritation.[2]

There is limited evidence of carcinogenic effects.[4] Ingestion may be harmful.[4]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to maintain a safe laboratory environment.

Handling Procedures:

- Preparation: Ensure adequate ventilation and that emergency eyewash stations and safety showers are readily accessible.[3]
- Personal Protective Equipment: Don the recommended PPE before handling the substance.

- Handling: Avoid all personal contact, including inhalation of dust.[4] Prevent the formation of dust and aerosols.[1]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[2][5]

Spill Response:

- Minor Spills: For small spills, use dry clean-up procedures to avoid generating dust.[4] Sweep or vacuum up the material and place it in a suitable, closed container for disposal.[1][4]
- Major Spills: In the event of a larger spill, evacuate the area and alert emergency responders.[4]

Disposal Plan:

- All waste must be handled in accordance with local, state, and federal regulations.[4]
- Dispose of contents and containers at an approved waste disposal plant.[2] Do not allow the product to enter drains.[1][2]

Quantitative Data

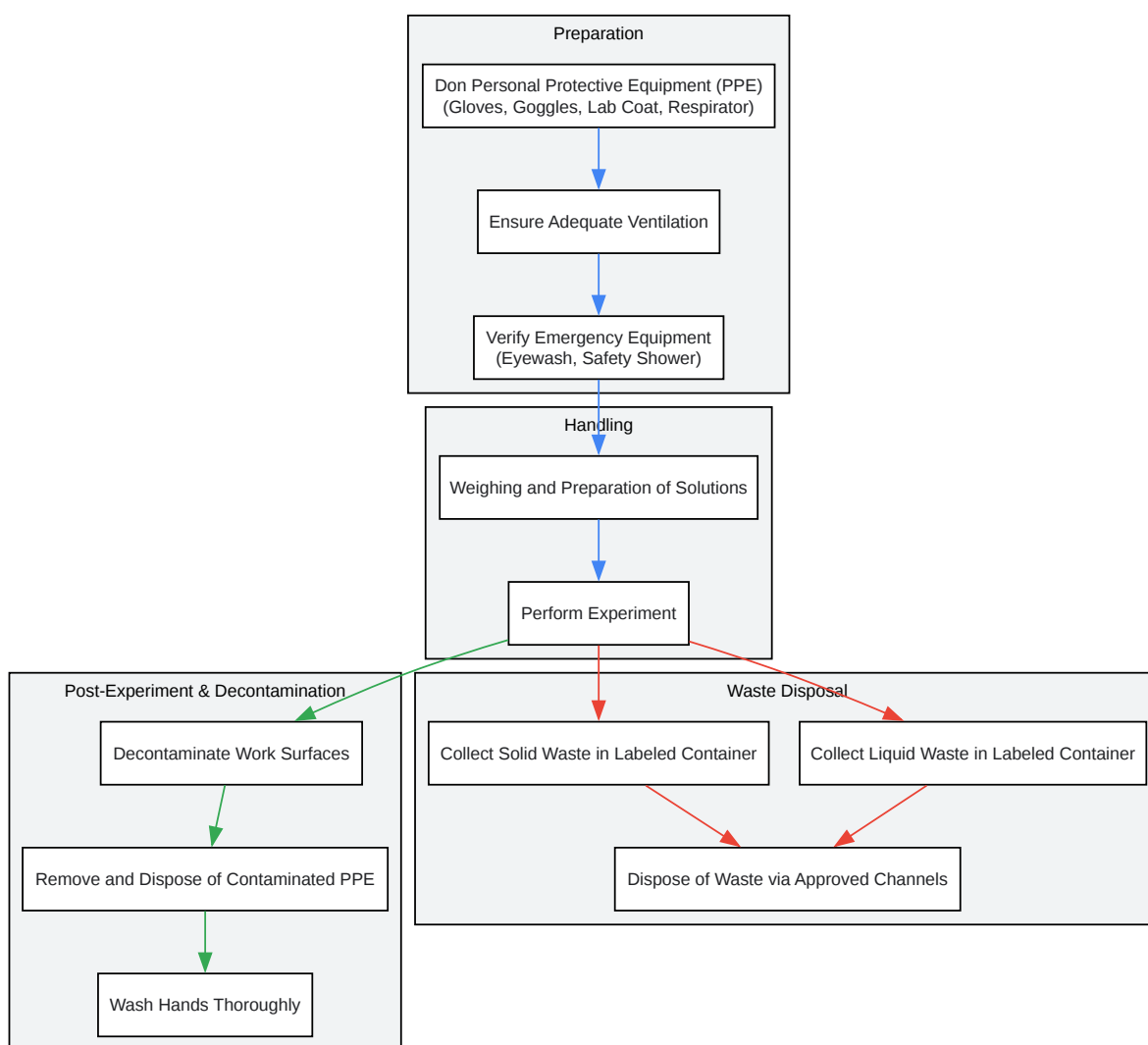
Specific occupational exposure limits for **Disperse Orange 30** have not been widely established. The toxicological data available is largely qualitative.

Parameter	Value	Source
Oral LD50	Based on ATE data, the classification criteria are not met. ATE > 2000 mg/kg.	[3]
Toxicity to fish	No data available	[1]
Toxicity to daphnia and other aquatic invertebrates	No data available	[1]
Toxicity to algae	No data available	[1]

Experimental Workflow for Handling Disperse

Orange 30

The following diagram illustrates the standard workflow for handling **Disperse Orange 30** in a laboratory setting, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Disperse Orange 30**.

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